

# Spectroscopic and Biological Insights into Halocyamine B: A Technical Overview

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## Compound of Interest

Compound Name: Halocyamine B

Cat. No.: B1672919

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## Introduction

**Halocyamine B** is a marine natural product isolated from the hemocytes of the solitary ascidian, *Halocynthia roretzi*. It belongs to a class of tetrapeptide-like substances that have garnered interest for their antimicrobial and cytotoxic activities. This technical guide synthesizes the available spectroscopic data for **Halocyamine B** and outlines the general experimental procedures for its isolation and characterization, based on the foundational study by Azumi et al. (1990). While detailed, quantitative spectroscopic data from the primary literature remains elusive in publicly accessible domains, this document provides the structural framework and key known characteristics of **Halocyamine B**.

## Chemical Structure

The structure of **Halocyamine B** was determined to be L-threonyl-L-6,7-dihydroxyphenylalanyl-L-histidyl-6-bromo-8,9-didehydrotryptamine[1].

## Spectroscopic Data

Detailed quantitative NMR and MS data for **Halocyamine B** are reported in the primary literature; however, access to the full text of this foundational study is limited. The following tables are structured to be populated with this data once it becomes available.

## Nuclear Magnetic Resonance (NMR) Data

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Halocyamine B**

Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Assignment
Data not available			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Halocyamine B**

Chemical Shift (ppm)	Assignment
Data not available	

## Mass Spectrometry (MS) Data

Table 3: Mass Spectrometry Data for **Halocyamine B**

m/z	Ion Type	Relative Abundance (%)	Assignment
Data not available			

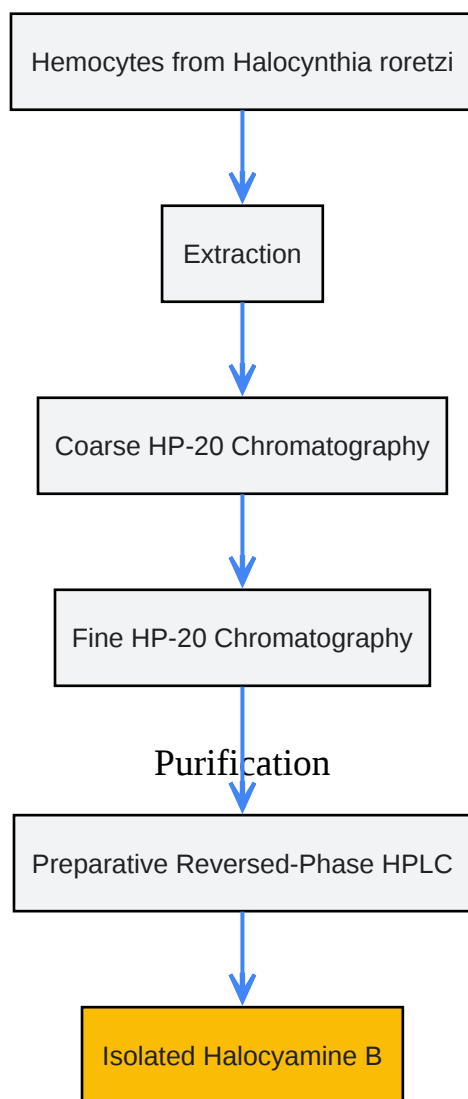
## Experimental Protocols

The isolation and structure elucidation of **Halocyamine B** involved a multi-step process as described by Azumi et al. (1990). While specific parameters are not fully available, the general workflow is outlined below.

### Isolation of Halocyamine B

The isolation of **Halocyamine B** from the hemocytes of *Halocynthia roretzi* typically involves the following conceptual steps:

## Extraction and Initial Separation

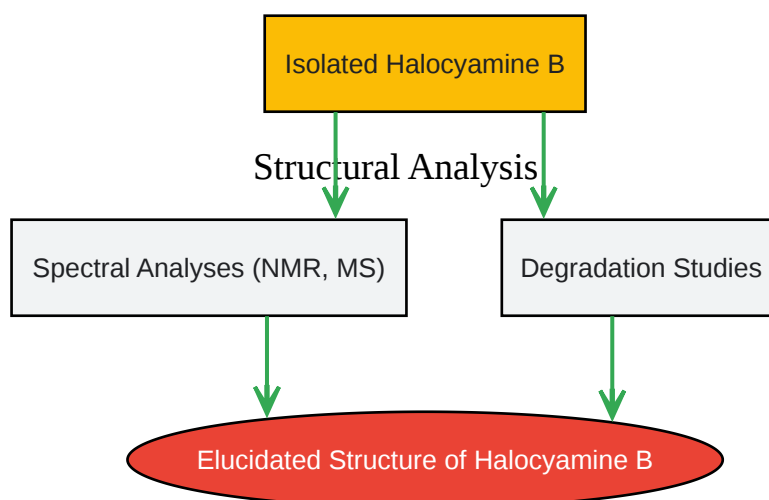


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Caption: General workflow for the isolation of **Halocyamine B**.

## Structure Elucidation

The determination of the chemical structure of **Halocyamine B** relied on a combination of spectroscopic and chemical methods.



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Caption: Methodological approach for the structure elucidation of **Halocyamine B**.

## Biological Activity and Signaling Pathways

**Halocyamine B** has demonstrated both antimicrobial and cytotoxic activities. It is known to inhibit the growth of several bacteria and yeasts. Additionally, it exhibits cytotoxic effects against neuronal cells, neuroblastoma cells, and human hepatoma cells[1]. The precise signaling pathways through which **Halocyamine B** exerts these effects have not been fully elucidated in the available literature. Further research is required to understand the molecular mechanisms underlying its biological activities.

## Conclusion

**Halocyamine B** represents an intriguing marine-derived compound with significant biological potential. While its fundamental structural and biological characteristics have been established, a comprehensive understanding of its spectroscopic properties and mechanisms of action awaits the availability of more detailed data. This guide provides a foundational summary for researchers and professionals in drug development, highlighting the key features of **Halocyamine B** and indicating the areas where further investigation is needed.

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## References

- 1. Inhibitory effect of halocytamine, an antimicrobial substance from ascidian hemocytes, on the growth of fish viruses and marine bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
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